

Estriol-d2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Estriol-d2*

Cat. No.: *B594238*

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This technical guide provides an in-depth overview of **Estriol-d2**, a deuterated form of estriol, for researchers, scientists, and drug development professionals. This document outlines its chemical properties, applications in experimental settings, and the biological pathways it helps to elucidate.

Core Data Summary

Estriol-d2 is a stable, isotopically labeled version of estriol, a metabolite of estradiol and a major estrogen produced during the later stages of pregnancy.^[1] Its primary application in research is as an internal standard for the precise quantification of estriol in biological samples using mass spectrometry-based methods.^[1]

Property	Value	Source
CAS Number	53866-32-3	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₁₈ H ₂₂ D ₂ O ₃	--INVALID-LINK--
Molecular Weight	290.4 g/mol	--INVALID-LINK--
Synonyms	E3-d2, 16α-hydroxy-17β-Estradiol-d2, 1,3,5(10)-Estratriene-3,16α,17β-triol-d2	--INVALID-LINK--
Purity	≥98%	--INVALID-LINK--

Experimental Protocols

Estriol-d2 is crucial for accurate bioanalytical method validation, particularly in liquid chromatography-mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS) assays.^[2] Its use as an internal standard corrects for variability during sample preparation and analysis.

Protocol for Quantification of Estriol in Human Plasma using LC-MS/MS

This protocol is a generalized representation based on established methodologies for steroid hormone analysis.

- Sample Preparation (Protein Precipitation):
 - To 100 μ L of a plasma sample (blank, calibration standard, quality control, or unknown), add a known concentration of **Estriol-d2** solution as the internal standard.
 - Add 300 μ L of acetonitrile to precipitate plasma proteins.
 - Vortex the mixture for 1 minute to ensure thorough mixing.
 - Centrifuge the samples at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
 - Carefully transfer the supernatant to a clean tube.
 - Evaporate the supernatant to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried residue in 100 μ L of the mobile phase for injection into the LC-MS/MS system.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis:
 - Instrumentation: An API-5000 triple-quadrupole mass spectrometer (or equivalent) coupled with an electrospray ionization (ESI) source and an HPLC system.
 - Quantitation: Multiple reaction monitoring (MRM) analysis is performed in negative ion mode.

- Internal Standard: **Estriol-d2** is used for isotope dilution.

Protocol for Quantification of Estriol in Pharmaceutical Preparations using GC-MS

This method is suitable for the determination of estriol in tablet form.

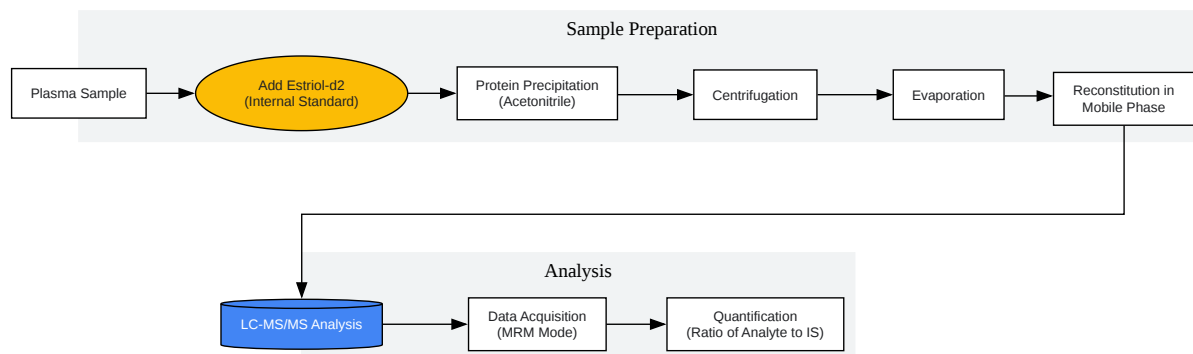
- Sample Preparation and Derivatization:
 - Finely grind a known quantity of the pharmaceutical preparation (e.g., tablets) and homogenize the powder.
 - Accurately weigh a portion of the powder and dissolve it in acetonitrile.
 - Sonicate the mixture for at least 10 minutes to aid dissolution and then filter.
 - Dilute an appropriate volume of the filtrate with acetonitrile to bring the concentration of estriol within the working range of the assay.
 - For GC-MS analysis, derivatization is necessary to improve volatility and sensitivity. N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) is an effective derivatizing agent.
- Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:
 - Column: A capillary column coated with 5% phenyl and 95% dimethylpolysiloxane is a suitable choice for the separation of estriol.
 - Detection: Selected ion monitoring (SIM) in electron impact mode is used for quantitative analysis.

Signaling Pathways Involving Estriol

As an estrogen, estriol's biological effects are mediated through estrogen receptors (ERs). The signaling pathways can be broadly categorized into nuclear-initiated and membrane-initiated pathways.

Estrogen Signaling Workflow

The following diagram illustrates the generalized workflow for the quantification of estriol using a deuterated internal standard.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. Quantitative trace analysis of estriol in human plasma by negative ion chemical ionization gas chromatography-mass spectrometry using a deuterated internal standard - PubMed [pubmed.ncbi.nlm.nih.gov]
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